Comparative analysis of IV vs. SC formulations of GI-102

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Compound of Interest

Compound Name:	*LG 6-102*
CAS No.:	*132798-30-2*
Cat. No.:	*B1675219*

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A Comparative Guide to Intravenous (IV) and Subcutaneous (SC) Formulations of GI-102

Introduction

GI-102 is a novel, first-in-class immunocytokine designed for the treatment of advanced or metastatic solid tumors.[1][2] It is a bispecific fusion protein composed of a CD80 ectodomain and an engineered Interleukin-2 variant (IL-2v3) linked to a human IgG4 Fc domain.[3] This design provides a dual mechanism of action: the CD80 component targets the protein to tumor and immune cells and blocks the CTLA-4 checkpoint, while the IL-2v3 moiety selectively stimulates IL-2Rβγ receptors, leading to the robust proliferation and activation of CD8+ T cells and Natural Killer (NK) cells.[1][2][3] Notably, the IL-2 variant has abolished affinity for IL-2Rα, which minimizes the expansion of immunosuppressive regulatory T cells (Tregs).[1][2]

Developed by GI Innovation, GI-102 is being investigated in both intravenous (IV) and subcutaneous (SC) formulations to offer flexibility and potentially improved clinical outcomes.[4][5] The IV formulation is currently in a Phase 1/2a clinical trial (NCT05824975), with preliminary data showing promising anti-tumor activity and a manageable safety profile.[2][3][6] The SC

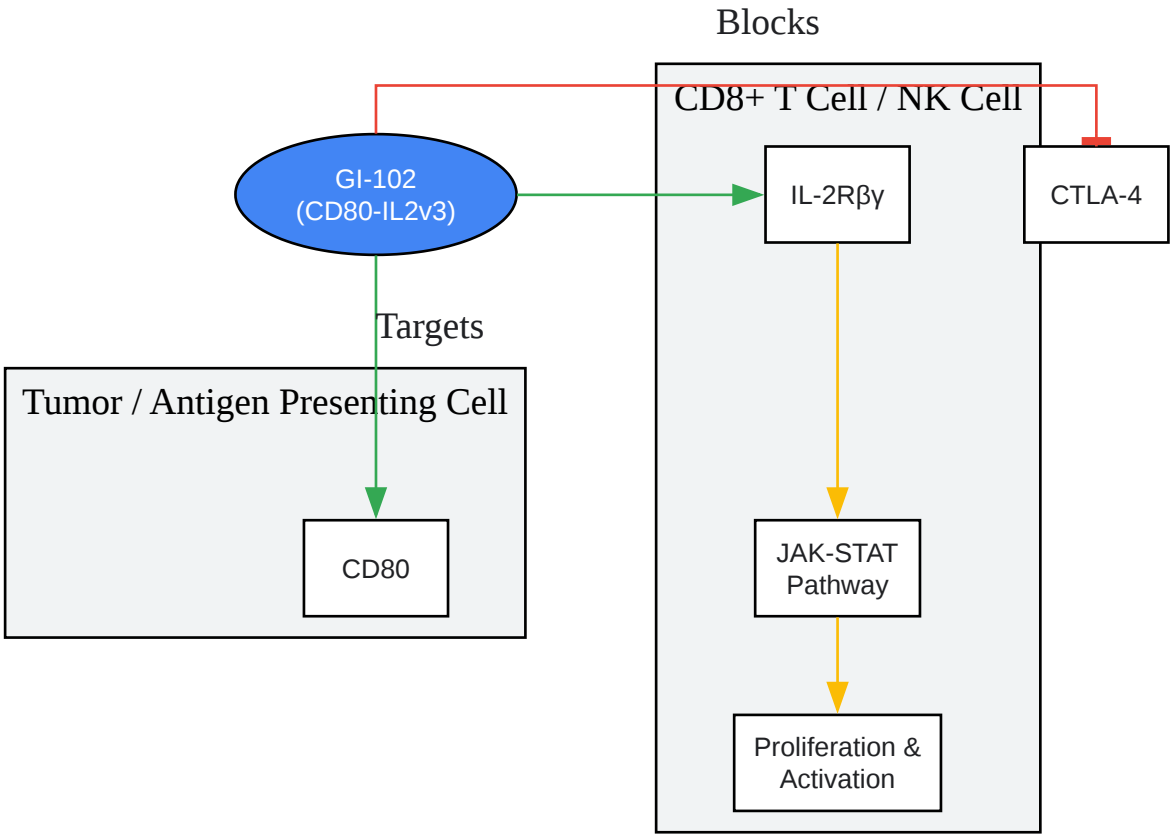
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formulation recently entered Phase 1 clinical trials, aiming to enhance patient convenience and potentially improve the therapeutic index.[7][8][9][10]

This guide provides a comparative analysis of the IV and SC formulations of GI-102, based on available preclinical and clinical data.

Mechanism of Action & Signaling Pathway

GI-102 exerts its anti-tumor effect through a coordinated, dual-action mechanism. The CD80 domain binds to CD28 on T cells, providing a costimulatory signal, and simultaneously blocks the inhibitory CTLA-4 pathway. The IL-2v3 component binds to the IL-2Rβγ complex on CD8+ T cells and NK cells, activating the JAK-STAT signaling cascade, which promotes cell survival, proliferation, and cytotoxic activity.



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Caption: GI-102 Dual Mechanism of Action.

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Pharmacokinetic (PK) Profile: IV vs. SC

Direct comparative clinical PK data is not yet publicly available. However, based on typical profiles for monoclonal antibodies and fusion proteins, the following table presents an illustrative comparison of expected pharmacokinetic parameters for GI-102 administered via IV infusion versus SC injection.

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Parameter	IV Formulation (Illustrative)	SC Formulation (Illustrative)	Description
Cmax (Maximum Concentration)	High and rapid	Lower and delayed	IV administration leads to immediate high peak concentration in the blood, while SC injection results in a slower absorption from the subcutaneous tissue.
Tmax (Time to Cmax)	End of infusion (~2 hrs)	2 - 8 days	The time to reach maximum concentration is significantly longer for the SC route due to the absorption phase.
AUC (Area Under the Curve)	100% (Reference)	High (e.g., 70-90%)	Represents the total drug exposure over time. The SC route typically has lower total exposure compared to IV for the same dose.
Bioavailability (F)	100%	~70-90%	The fraction of the administered dose that reaches systemic circulation. By definition, IV bioavailability is 100%.

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Dosing Frequency	Every 3 weeks (Q3W) [2]	Every 3 weeks (Q3W) [3]	Current clinical trials for both formulations are evaluating a Q3W dosing schedule.

Pharmacodynamic (PD) Profile

Pharmacodynamic markers for GI-102 include the expansion of key immune cell populations. Preclinical studies in cynomolgus monkeys showed that intravenous administration of GI-102 led to a robust, dose-dependent expansion of total lymphocytes, CD8+ T cells, and NK cells.[1] Clinical data from the IV formulation confirmed this, with a 0.24 mg/kg dose resulting in a significant expansion of peripheral lymphocytes (4.4-fold), CD8+ T cells (3.9-fold), and NK cells (20.4-fold) from baseline, with no meaningful increase in Treg cells.[2]

Preclinical monkey studies also indicated that SC delivery activates immune cells as effectively as IV administration.[9] It is anticipated that the SC formulation will produce a similar, though potentially more sustained, immune activation profile in patients.

Efficacy and Clinical Outcomes

The IV formulation of GI-102 has demonstrated promising monotherapy activity in heavily pre-treated patients with advanced solid tumors.[2]

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Indication	Formulation	Objective Response Rate (ORR)	Disease Control Rate (DCR)	Note
All Solid Tumors	IV	17.4% (4/23 patients)	-	Data from patients with at least one post-treatment tumor assessment.[2]
Metastatic Melanoma (Post-ICB)	IV	42.9% (3/7 patients)	85.7% (6/7 patients)	Patients had previously experienced immune checkpoint blockade (ICB).[2]
Metastatic Melanoma	IV	30%	-	Mentioned in reports discussing the rationale for the SC formulation trial.[7][8][10]
Metastatic Melanoma	SC	Data Not Yet Available	Data Not Yet Available	The Phase 1 trial is ongoing; it is anticipated that the SC route may enhance efficacy.[7][9]

Safety and Tolerability

Intravenous (IV) Formulation: In the Phase 1/2a dose-escalation study, IV GI-102 was well-tolerated up to the highest dose tested (0.45 mg/kg Q3W) with no dose-limiting toxicities observed.[2]

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- Most Common Treatment-Related Adverse Events (TRAEs): Pyrexia (fever) (43.8%) and chills (34.4%).[2]
- Severe TRAEs: ≥ Grade 3 TRAEs occurred in 15.6% of patients.[2]
- Discontinuation: No patients discontinued treatment due to TRAEs.[2]

Subcutaneous (SC) Formulation: Clinical safety data is not yet available. Preclinical trials in monkeys showed no safety concerns.[9] The first patient dosed in the Phase 1 trial was reported to be in stable condition one week after administration.[8][10] A common consideration for SC formulations is the potential for injection site reactions.

Experimental Protocols

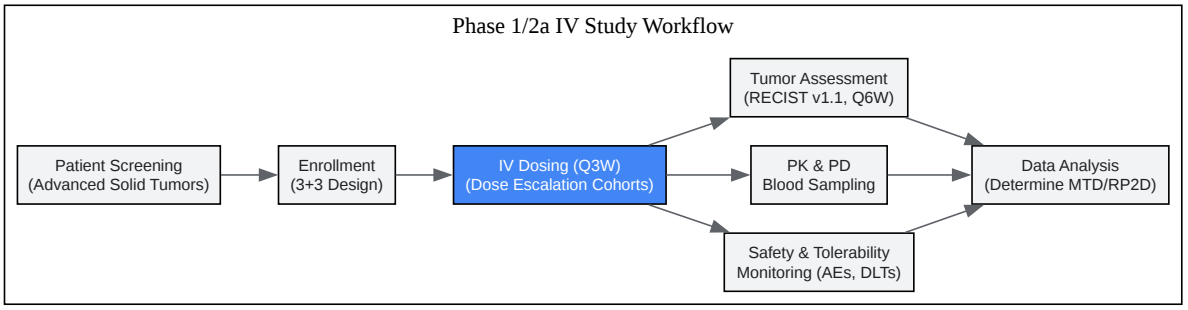
Phase 1/2a IV Monotherapy Study (Adapted from NCT05824975)

This is an open-label, multicenter, dose-escalation and expansion study to evaluate the safety, tolerability, PK, PD, and anti-tumor activity of GI-102.[1][2]

- Patient Population: Adults (≥18 years) with advanced or metastatic solid tumors who have failed standard therapies.[11]
- Study Design: A 3+3 dose-escalation design was used to determine the maximum tolerated dose (MTD) and recommended Phase 2 dose (RP2D).[2] Doses evaluated include 0.06, 0.12, 0.24, and 0.45 mg/kg.[2]
- Drug Administration: GI-102 is administered as an intravenous (IV) infusion every 3 weeks (Q3W).[2]
- Assessments:
  - Safety: Monitored continuously for adverse events (AEs) and dose-limiting toxicities (DLTs).
  - Pharmacokinetics (PK): Blood samples are collected at specified time points pre- and post-infusion to determine PK parameters.

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- Pharmacodynamics (PD): Peripheral blood samples are analyzed via flow cytometry to quantify changes in lymphocyte subsets (e.g., CD8+ T cells, NK cells, Tregs).[12]
- Efficacy: Tumor assessments are performed every 6 weeks using RECIST v1.1 criteria.[2]



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Caption: Workflow for the GI-102 Phase 1/2a IV Trial.

Summary and Future Outlook

The development of both IV and SC formulations for GI-102 provides a strategic approach to cancer immunotherapy. The IV formulation has established proof-of-concept with demonstrated anti-tumor activity and a manageable safety profile in a difficult-to-treat patient population.[2] The SC formulation represents a significant advancement aimed at improving the patient experience by reducing administration time from hours to minutes and potentially offering a more sustained drug exposure profile.[8][10]

While direct comparative data is pending, the SC formulation is expected to retain the potent immune-activating effects of the IV route while offering superior convenience, which is a key trend in the evolution of immuno-oncology therapies.[5][9] The results from the ongoing Phase 1 SC trial are highly anticipated and will be critical in defining the optimal application and future development path for GI-102.

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References

- 1. jitc.bmj.com [jitc.bmj.com]
- 2. ASCO – American Society of Clinical Oncology [asco.org]
- 3. ClinicalTrials.gov [clinicaltrials.gov]
- 4. kddf.org [kddf.org]
- 5. GI Innovation speeds up development of immuno-oncology drug in SC formulation < Pharma < Article - KBR [koreabiomed.com]
- 6. Facebook [cancer.gov]
- 7. trial.medpath.com [trial.medpath.com]
- 8. oncodaily.com [oncodaily.com]
- 9. GI Innovation completes 1st patient dosing of subcutaneous immunotherapy potentially for melanoma < Pharma < Article - KBR [koreabiomed.com]
- 10. GI Innovation Completes First Patient Dosing in Phase 1 Trial of SC Immuno-Oncology Drug 'GI-102' - Businesskorea [businesskorea.co.kr]
- 11. mskcc.org [mskcc.org]
- 12. [ASH 2025] GI Innovation examines GI-102 to revive CAR-T cell persistence in relapsed or refractory DLBCL < Special < Article - KBR [koreabiomed.com]

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